

Modzatinib (ATI-2138): A Comprehensive Kinase Inhibitory Profile

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Compound of Interest

Compound Name:	Modzatinib
CAS No.:	2411407-25-3
Cat. No.:	B15610401

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Introduction

Modzatinib, also known as ATI-2138, is an investigational, orally administered, covalent, and irreversible dual inhibitor of Interleukin-2-inducible T-cell kinase (ITK) and Janus kinase 3 (JAK3).[1][2] Its mechanism of action, targeting key enzymes in T-cell signaling pathways, positions it as a potential therapeutic agent for a range of T-cell-mediated autoimmune and chronic inflammatory diseases.[2] This technical guide provides an in-depth overview of the kinase inhibitory profile of **Modzatinib**, detailing its biochemical and cellular activity, the experimental protocols used for its characterization, and the signaling pathways it modulates.

Kinase Inhibitory Potency and Selectivity

Modzatinib has demonstrated high potency against its primary targets, ITK and JAK3, with activity also observed against the related Tec family kinase, TXK.[1][3] Notably, it exhibits significant selectivity for JAK3 over other members of the JAK family.[1][3]

Biochemical Inhibitory Activity

The half-maximal inhibitory concentrations (IC₅₀) of **Modzatinib** against various kinases in biochemical assays are summarized below.

Kinase Target	IC ₅₀ (nM)
ITK	0.18
TXK	0.83
JAK3	0.52
JAK1	>2200
JAK2	>2200
Tyk2	>2200
BTK	~4.86 (27-fold less potent than ITK)

Table 1: Biochemical IC₅₀ values of **Modzatinib** against a panel of kinases. Data sourced from[1][3].

Cellular Inhibitory Activity

In cellular assays, **Modzatinib** effectively inhibits downstream signaling events mediated by its target kinases.

Cellular Process/Endpoint	Cell Type	Stimulus	IC50 (nM)
STAT5 Phosphorylation	Human PBMCs	IL-2	23.1
PLCy1 Phosphorylation	Human PBMCs	anti-CD3	7.6
IL-2 Production	Human PBMCs	anti-CD3	8.6
IFN γ Production	Human Whole Blood	IL-15	2.6
IFN γ Production	Human Whole Blood	IL-2	10
IL-17A, IL-21, and TNF- α Production by Th17 cells (average)	Human PBMCs	-	47

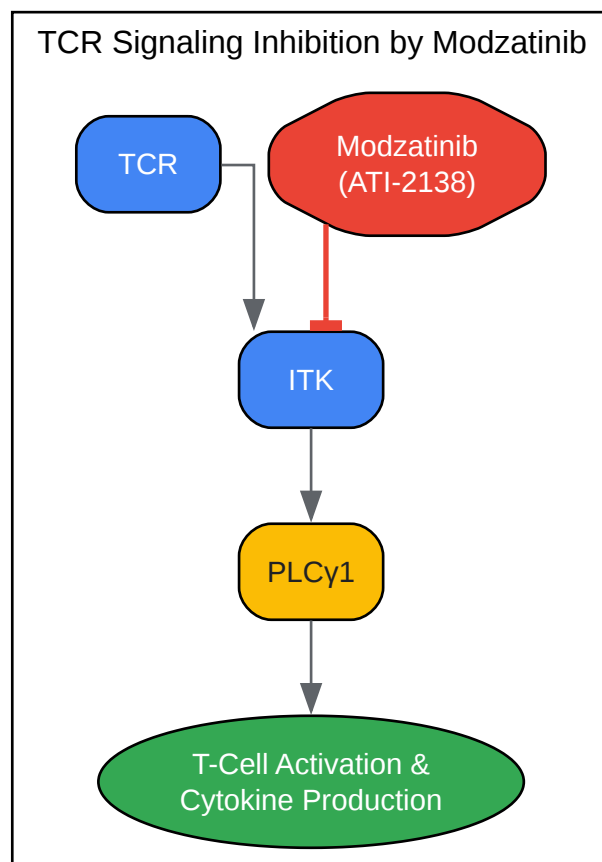
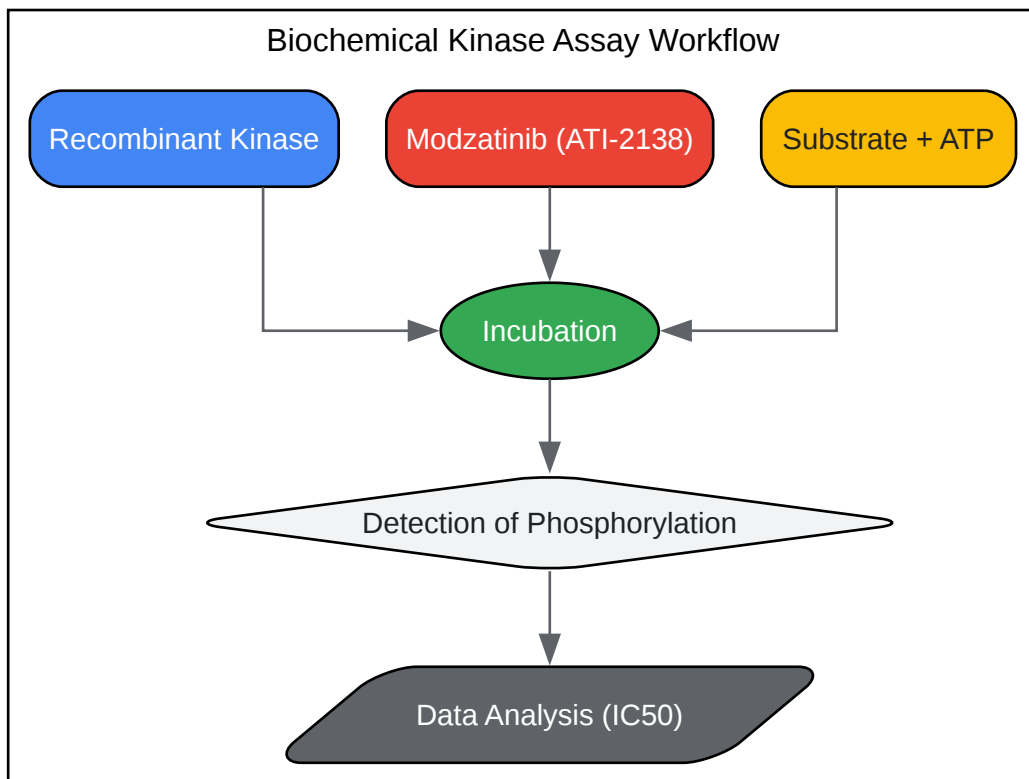
Table 2: Cellular IC50 values of **Modzatinib** in functional assays. Data sourced from[1][3].

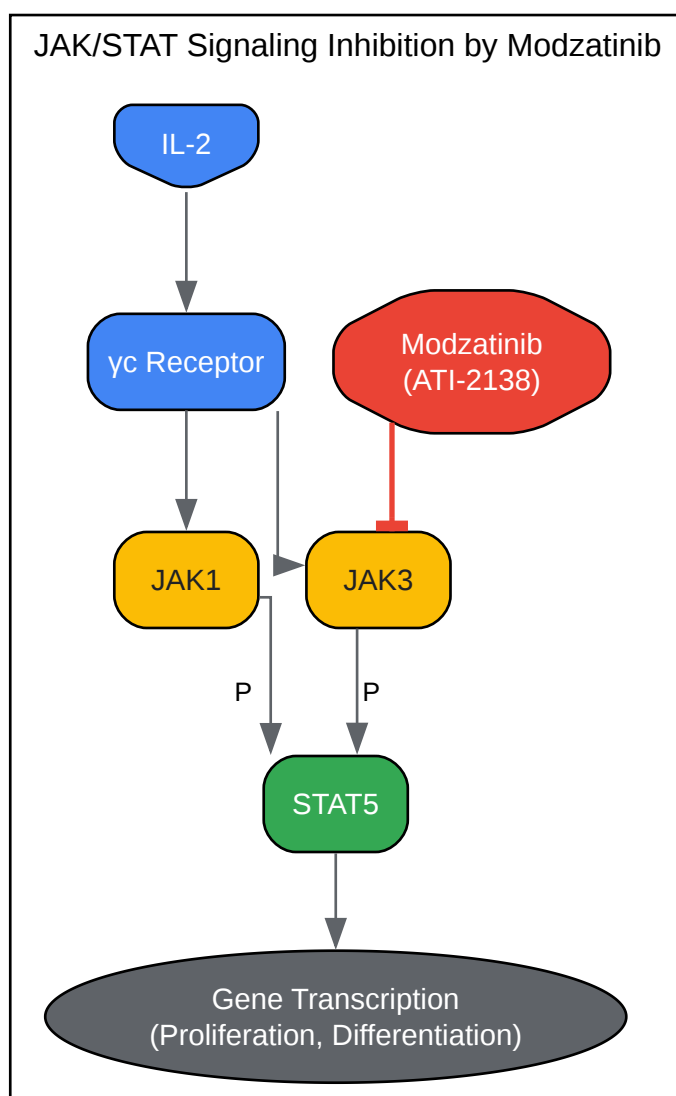
Experimental Protocols

The following section outlines the methodologies employed in key experiments to characterize the kinase inhibitory profile of **Modzatinib**.

Biochemical Kinase Assays

Biochemical potency (IC50) of **Modzatinib** against purified recombinant kinases such as ITK, TXK, JAK1, JAK2, JAK3, and Tyk2 was determined using standard enzymatic assays. While the specific assay format (e.g., radiometric, fluorescence-based) is not detailed in the provided search results, a general workflow can be inferred.





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References

- 1. [Modzatinib \(ATI-2138\) | ITK/JAK3 inhibitor | Probechem Biochemicals \[probechem.com\]](#)

- [2. Characterization of the dual ITK/JAK3 small molecule covalent inhibitor ATI-2138 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. ATI-2138 shows robust efficacy in autoimmune disease models | BioWorld \[bioworld.com\]](#)
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